

1,4-Diiodobutane: A Versatile Reagent in Research and Development

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Compound of Interest

Compound Name: 1,4-Diiodobutane

Cat. No.: B107930

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **1,4-Diiodobutane** ($C_4H_8I_2$) is a bifunctional organoiodide that serves as a valuable and versatile building block in a multitude of research and development applications. [1] Its utility stems from the presence of two reactive carbon-iodine bonds at the terminal positions of a flexible four-carbon chain. This unique structural feature allows it to participate in a wide array of chemical transformations, making it an indispensable tool in organic synthesis, polymer chemistry, and materials science. This technical guide provides a comprehensive overview of the primary applications of **1,4-diiodobutane**, complete with experimental protocols, quantitative data, and visual representations of key processes.

Organic Synthesis: A Cornerstone for Heterocyclic and Acyclic Scaffolds

The bifunctional nature of **1,4-diiodobutane** makes it an excellent substrate for a variety of nucleophilic substitution and coupling reactions, enabling the construction of complex molecular architectures.[1]

Synthesis of Saturated Heterocycles

1,4-Diiodobutane is widely employed in the synthesis of five-membered saturated heterocyclic compounds through intramolecular cyclization reactions. The four-carbon chain readily forms stable five-membered rings upon reaction with dinucleophiles or through intramolecular nucleophilic substitution.

Tetrahydrothiophene, a sulfur-containing heterocycle, can be synthesized by reacting **1,4-diiodobutane** with a sulfide source. The high reactivity of the carbon-iodine bonds facilitates the double displacement reaction.^[2]

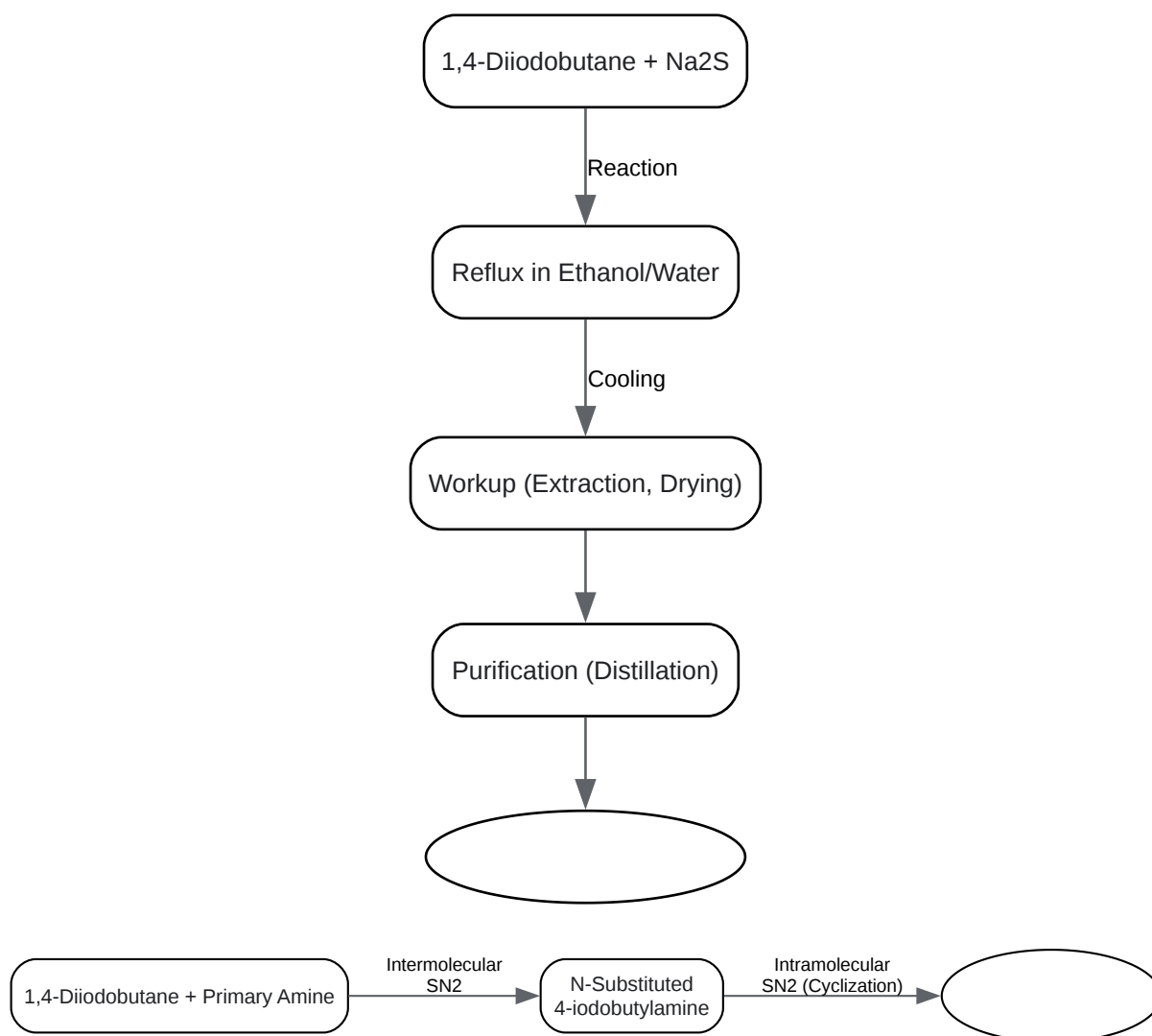
Experimental Protocol: Synthesis of Tetrahydrothiophene

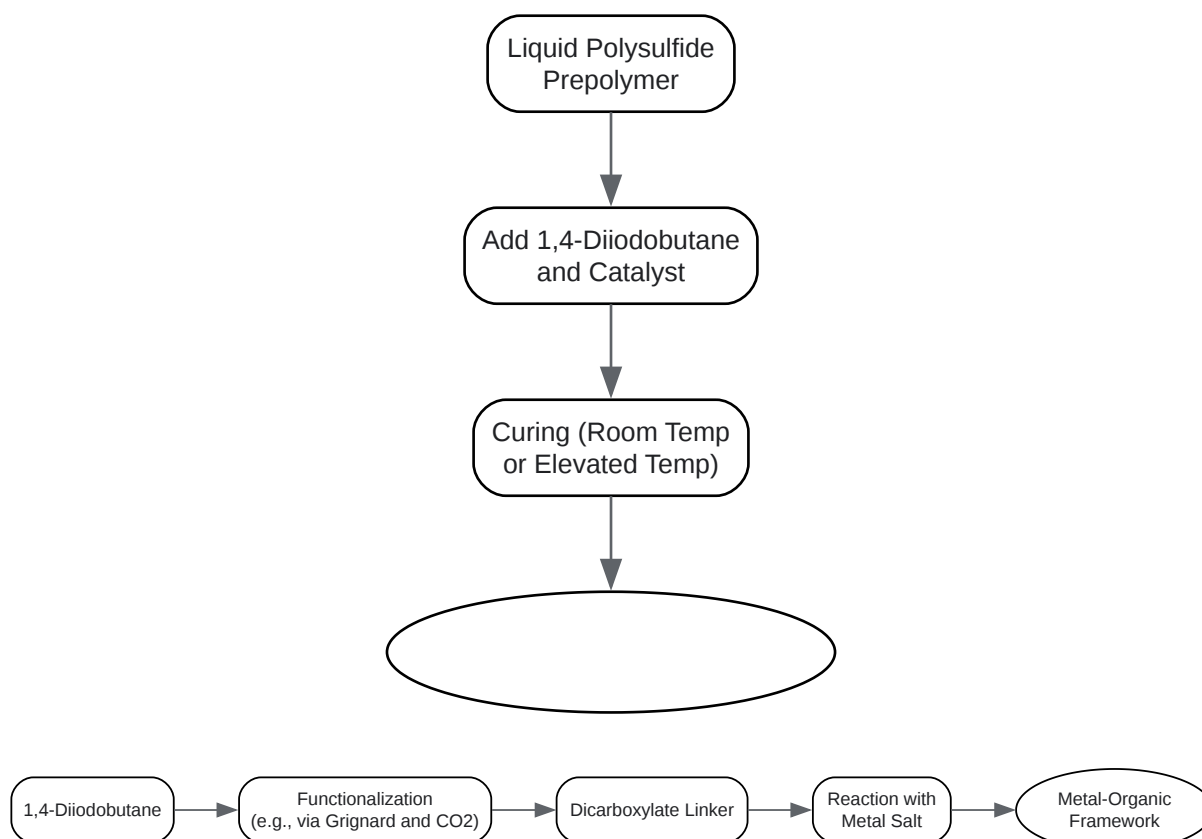
- Materials:
 - **1,4-Diiodobutane**
 - Sodium sulfide nonahydrate ($\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$)
 - Ethanol
 - Water
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium sulfide nonahydrate (1.1 equivalents) in a mixture of ethanol and water (3:1 v/v).
 - Heat the solution to reflux with vigorous stirring.
 - Slowly add a solution of **1,4-diiodobutane** (1.0 equivalent) in ethanol to the refluxing mixture over 30 minutes.
 - Continue refluxing for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
 - After completion, cool the reaction mixture to room temperature and remove the ethanol under reduced pressure.
 - Extract the aqueous residue with diethyl ether (3 x 50 mL).
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Purify the crude product by distillation to obtain tetrahydrothiophene.

Reactant Ratio (Diiodobutane: Sulfide)	Solvent	Temperature (°C)	Reaction Time (h)	Yield (%)
1 : 1.1	Ethanol/Water	Reflux	4-6	~70-80

Table 1: Typical reaction conditions and yield for the synthesis of tetrahydrothiophene from **1,4-diiodobutane**.

Reaction Workflow: Synthesis of Tetrahydrothiophene





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